

physical properties of 5-Oxohexanenitrile

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Compound of Interest

Compound Name: 5-Oxohexanenitrile

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An In-depth Technical Guide to the Physical Properties of **5-Oxohexanenitrile**

Introduction

5-Oxohexanenitrile, also known as 4-acetylbutyronitrile, is a bifunctional organic compound containing both a ketone and a nitrile group.^[1] This structure makes it a valuable intermediate in organic synthesis, with applications in the pharmaceutical and agrochemical industries.^{[1][2]} Its IUPAC name is **5-oxohexanenitrile**, and it is identified by the CAS number 10412-98-3.^[3] This guide provides a comprehensive overview of its core physical properties, experimental protocols for their determination, and a visualization of a key synthetic pathway.

Core Physical Properties

The physical characteristics of **5-Oxohexanenitrile** are summarized in the table below. These properties are crucial for its handling, purification, and use in chemical reactions.

Property	Value	Reference
IUPAC Name	5-oxohexanenitrile	[3]
CAS Number	10412-98-3	[3]
Molecular Formula	C ₆ H ₉ NO	[3][4][5][6]
Molecular Weight	111.14 g/mol	[3][6]
Appearance	Colorless to light yellow liquid	[1][4]
Boiling Point	108 °C at 14 mmHg	[5][7]
Melting Point	Not available	[8][9][10]
Density	Not available	[8][9][10]
Solubility	Soluble in organic solvents	[1]
Refractive Index	Not available	[8][10]

Experimental Protocols

Detailed methodologies for the determination of the physical and chemical properties of **5-Oxohexanenitrile** are outlined below.

Synthesis of 5-Oxohexanenitrile

A common method for the synthesis of **5-Oxohexanenitrile** is the base-catalyzed reaction of a methyl ketone (like acetone) with an α,β -unsaturated nitrile (like acrylonitrile).[2][11]

Protocol:

- A reaction vessel is charged with the methyl ketone and the α,β -unsaturated nitrile.
- A catalytically effective amount of a strong base (e.g., a solution of NaOH in methanol) is added to the mixture.[11]
- The reaction mixture is heated to reflux.[11]

- The progress of the reaction is monitored by techniques such as gas chromatography to determine the conversion of the reactants.[11]
- Upon completion, the mixture is cooled to room temperature.
- The product, **5-Oxohexanenitrile**, can then be isolated and purified, typically by distillation under reduced pressure.

A continuous synthesis process using a microreactor has also been developed, allowing for precise control of reaction conditions such as temperature and residence time.[12][13]

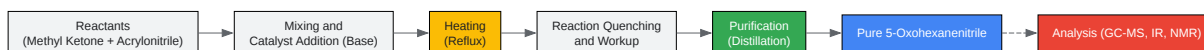
Spectroscopic and Chromatographic Analysis

The identity and purity of **5-Oxohexanenitrile** are typically confirmed using a combination of spectroscopic and chromatographic techniques.

- Infrared (IR) Spectroscopy: The IR spectrum of **5-Oxohexanenitrile** shows characteristic absorption bands for the nitrile ($\text{C}\equiv\text{N}$) group around $2210\text{--}2260\text{ cm}^{-1}$ and the carbonyl ($\text{C}=\text{O}$) group of the ketone around 1715 cm^{-1} . [14] The spectrum can be obtained using techniques such as Attenuated Total Reflectance (ATR) or by analyzing a neat liquid sample between salt plates. [3]
- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a powerful tool for the analysis of **5-Oxohexanenitrile**. [3] Gas chromatography separates the compound from any impurities, and the mass spectrometer provides information about its molecular weight and fragmentation pattern, confirming its structure. [6][15] A typical GC protocol would involve injecting a solution of the sample onto a suitable capillary column (e.g., a wax-type column) and using a temperature program to elute the compounds. [16]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy can provide detailed structural information. The ^1H NMR spectrum would show signals corresponding to the different types of protons in the molecule, and their splitting patterns and chemical shifts would confirm the connectivity. Similarly, the ^{13}C NMR spectrum would show distinct signals for each carbon atom, including the characteristic signals for the carbonyl and nitrile carbons.

Synthetic Pathway Visualization

The following diagram illustrates a generalized workflow for the synthesis and purification of **5-Oxohexanenitrile**.



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Caption: A generalized workflow for the synthesis of **5-Oxohexanenitrile**.

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